

4-Methyl-4'-vinyl-2,2'-bipyridine CAS number

74173-48-1

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Compound of Interest

Compound Name: 4-Methyl-4'-vinyl-2,2'-bipyridine

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An In-depth Technical Guide to **4-Methyl-4'-vinyl-2,2'-bipyridine** (CAS: 74173-48-1)

Foreword

Prepared for researchers, scientists, and professionals in drug development and materials science, this guide provides a comprehensive technical overview of **4-Methyl-4'-vinyl-2,2'-bipyridine**. As a senior application scientist, my objective is to synthesize the available scientific literature into a practical and insightful resource. This document delves into the synthesis, coordination chemistry, polymerization, and applications of this versatile bipyridine ligand, moving beyond simple procedural lists to explain the underlying chemical principles and experimental rationale. The protocols and data presented herein are grounded in peer-reviewed research to ensure reliability and reproducibility.

Introduction and Strategic Importance

4-Methyl-4'-vinyl-2,2'-bipyridine (MVBP), identified by CAS number 74173-48-1, is a heterocyclic organic compound featuring a bipyridine core. This structure is strategically functionalized with a methyl group and a polymerizable vinyl group. The bipyridine moiety is a classic and powerful bidentate chelating ligand, renowned for its ability to form stable complexes with a vast array of transition metals. The introduction of a vinyl group imparts a crucial functionality: the ability to undergo polymerization. This dual-feature design makes MVBP a highly valuable building block in supramolecular chemistry and materials science.

Its primary significance lies in its role as a precursor to electroactive and photoactive polymers and metal complexes.^[1] These materials are central to the development of chemically modified electrodes, sensors, catalysts, and advanced electronic devices.^[2] The ability to immobilize catalytically active or electronically interesting metal centers within a robust polymer matrix on an electrode surface is a key driver for the extensive research into this compound.^{[3][4]}

Physicochemical and Spectroscopic Profile

A thorough understanding of a compound's physical and chemical properties is fundamental to its application. The key characteristics of **4-Methyl-4'-vinyl-2,2'-bipyridine** are summarized below.

Property	Value	Source(s)
CAS Number	74173-48-1	[5][6]
Molecular Formula	C ₁₃ H ₁₂ N ₂	[5][6]
Molecular Weight	196.25 g/mol	[7]
Appearance	Light-red to Brown Solid	[5]
Boiling Point	347.3 ± 30.0 °C (Predicted)	[7]
Density	1.070 ± 0.08 g/cm ³ (Predicted)	[7]
IUPAC Name	4-methyl-4'-vinyl-2,2'-bipyridine	[5]
InChI Key	IWZAEAAZXRSXPX- UHFFFAOYSA-N	[5]

Spectroscopic Data: Characterization of MVBP relies on standard spectroscopic techniques. While specific spectra are instrument-dependent, representative data from the literature includes:

- **Mass Spectrometry (MS):** A chemical ionization (CI) mass spectrum shows a prominent peak at m/z 229, corresponding to the protonated molecule [M+H]⁺.^[1]
- **¹³C NMR (100 MHz, CDCl₃):** Key signals have been reported at δ = 21.23 (CH₃), along with a series of signals in the aromatic and vinyl regions between 119.01 and 157.11 ppm, and

quaternary carbon signals (Cquat).[8]

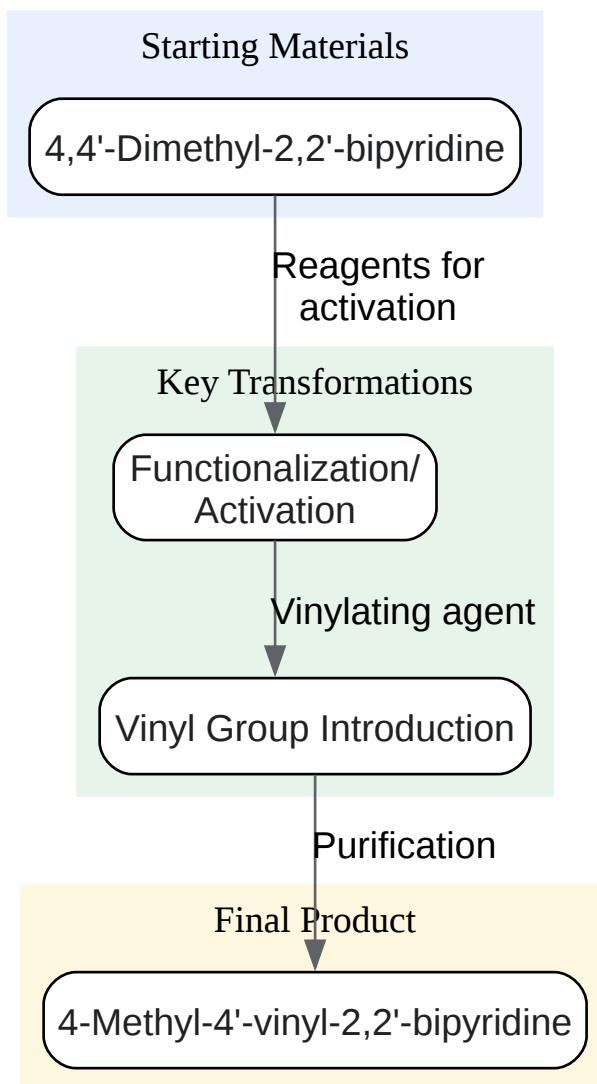
- UV-Vis (in CH₃CN): Shows maximum absorbance (λ_{max}) at 204 nm, 248 nm, 284 nm, and 332 nm.[8]
- Infrared (IR) (KBr, cm⁻¹): Characteristic peaks are observed at 1656, 1591, 1463, 1298, 1069, 981, and 814 cm⁻¹.[8]

Synthesis of 4-Methyl-4'-vinyl-2,2'-bipyridine

The synthesis of MVBP has been a subject of interest to enable its widespread use, leading to the development of "improved" synthetic protocols.[1][2] The general strategy involves the modification of a pre-formed bipyridine scaffold. Below is a conceptual workflow and a detailed experimental protocol adapted from the literature.

Synthetic Workflow Overview

The synthesis can be visualized as a multi-step process, often starting from simpler pyridine or bipyridine precursors. The key transformation is the introduction of the vinyl group onto the methylated bipyridine core.



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Caption: Conceptual workflow for the synthesis of MVBP.

Detailed Experimental Protocol

This protocol is based on an improved synthesis method described by Abruña, Breikss, and Collum.[2] The causality behind this approach is the controlled conversion of one methyl group to a vinyl group while preserving the other.

Objective: To synthesize **4-Methyl-4'-vinyl-2,2'-bipyridine** from 4,4'-dimethyl-2,2'-bipyridine.

Materials:

- 4,4'-Dimethyl-2,2'-bipyridine
- N-Bromosuccinimide (NBS)
- AIBN (Azobisisobutyronitrile) or Benzoyl Peroxide (Radical Initiator)
- Triphenylphosphine (PPh_3)
- Formaldehyde (aqueous solution)
- Suitable solvent (e.g., Carbon Tetrachloride, Benzene)
- Base (e.g., Sodium Hydroxide)
- Standard laboratory glassware and purification apparatus (chromatography column)

Step-by-Step Procedure:

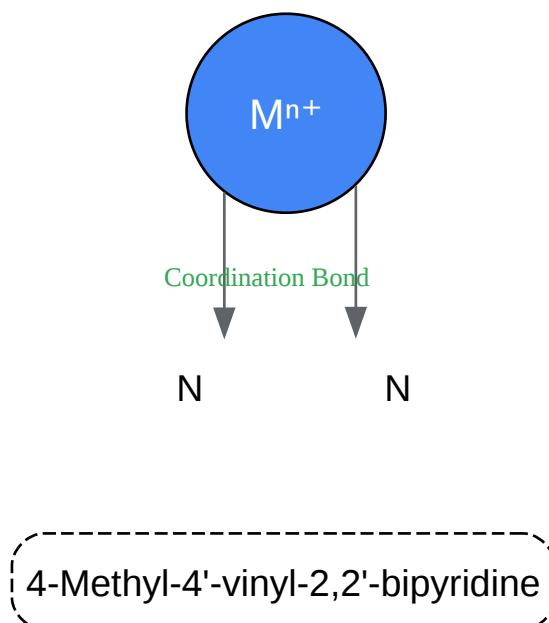
- Monobromination (Radical Reaction):
 - Rationale: To selectively activate one of the two methyl groups for further transformation. A radical initiator is used to start the reaction, and NBS is the brominating agent.
 - In a round-bottom flask, dissolve 4,4'-dimethyl-2,2'-bipyridine in a suitable non-polar solvent like carbon tetrachloride.
 - Add one equivalent of N-Bromosuccinimide (NBS) and a catalytic amount of AIBN or benzoyl peroxide.
 - Reflux the mixture under inert atmosphere (e.g., nitrogen or argon) for several hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
 - Upon completion, cool the reaction mixture, filter off the succinimide byproduct, and concentrate the filtrate under reduced pressure. The crude product is 4-(bromomethyl)-4'-methyl-2,2'-bipyridine.
- Wittig Reagent Formation:

- Rationale: To convert the brominated intermediate into a phosphonium salt, which is the precursor to the Wittig ylide required for olefination.
 - Dissolve the crude 4-(bromomethyl)-4'-methyl-2,2'-bipyridine in a suitable solvent like toluene or acetonitrile.
 - Add one equivalent of triphenylphosphine (PPh_3) and stir the mixture, possibly with gentle heating, to form the phosphonium salt, which often precipitates.
 - Isolate the salt by filtration.
- Wittig Reaction (Olefination):
 - Rationale: This classic C=C bond-forming reaction uses the phosphonium ylide (generated in-situ) to react with an aldehyde (formaldehyde), thereby creating the vinyl group.
 - Suspend the phosphonium salt in a solvent like dichloromethane or THF.
 - Add a strong base (e.g., n-butyllithium or sodium hydride) at low temperature to deprotonate the salt and form the ylide (a deeply colored species).
 - Slowly add an aqueous solution of formaldehyde to the ylide solution.
 - Allow the reaction to warm to room temperature and stir until completion (monitored by TLC).
 - Quench the reaction with water and extract the product into an organic solvent.
 - Purification:
 - Rationale: To isolate the pure target compound from unreacted starting materials, byproducts (like triphenylphosphine oxide), and other impurities.
 - Dry the combined organic extracts over an anhydrous salt (e.g., MgSO_4 or Na_2SO_4), filter, and concentrate under reduced pressure.
 - Purify the crude product by column chromatography on silica gel or alumina, using a suitable eluent system (e.g., a hexane/ethyl acetate gradient).

- Combine the fractions containing the pure product and evaporate the solvent to yield **4-Methyl-4'-vinyl-2,2'-bipyridine** as a solid.

Coordination Chemistry and Metal Complexes

The foundational role of MVBP is to act as a ligand for transition metals. The two nitrogen atoms of the bipyridine unit form a five-membered chelate ring with a metal ion, resulting in highly stable complexes.



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Caption: Chelation of a metal ion (M^{n+}) by the bipyridine core.

These complexes, particularly with ruthenium(II) and iron(II), are of immense interest. For example, the complex $[Ru(bpy)_3(MVBP)]^{2+}$ (where bpy is 2,2'-bipyridine) combines the well-known photophysical properties of the ruthenium tris(bipyridine) core with a polymerizable handle. This allows the complex to be incorporated into larger macromolecular structures or anchored to surfaces without disrupting its electronic properties.^[3]

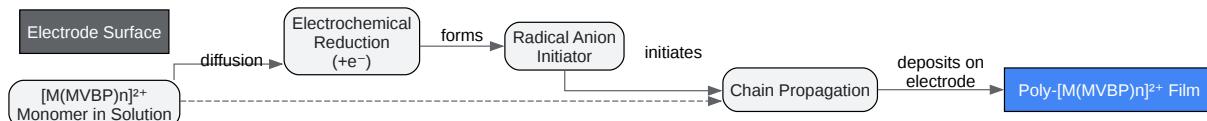
Polymerization and Materials Applications

The vinyl group is the gateway to polymerization, enabling the transformation of discrete molecular units into a macromolecular film. Electropolymerization is a particularly powerful

technique for this purpose.[4]

Electropolymerization Mechanism

When a metal complex of MVBP, such as $[\text{Fe}(\text{MVBP})_3]^{2+}$, is electrochemically reduced at an electrode surface, the reduction is localized on the ligand. This generates a radical anion on the MVBP ligand. This radical can then initiate a chain polymerization reaction with other nearby monomers, leading to the growth of a "polyvinyl-type" polymer film directly on the electrode surface.[3][4]



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Caption: Workflow of electropolymerization on an electrode surface.

Studies using techniques like laser desorption Fourier transform mass spectrometry have confirmed that this process forms normal "polyvinyl-type" chains through a chain propagation mechanism, rather than a simple dimerization or tail-to-tail coupling.[4] For electrochemically polymerized poly- $\text{Fe}(\text{v bpy})_3^{2+}$, an average chain length of seven repeat monomer units has been determined.[4]

Applications in Chemically Modified Electrodes

The resulting polymer films are electroactive, meaning they can be reversibly oxidized and reduced. This property is central to their application in:

- **Electrocatalysis:** The immobilized metal centers can catalyze electrochemical reactions with greater efficiency and stability.
- **Sensors:** Changes in the electrochemical properties of the film upon binding an analyte can be used for sensing applications.

- Electronic Devices: The redox-active films can be used as charge storage or charge transport layers in various electronic devices.

Safety and Handling

As with any chemical reagent, proper handling of **4-Methyl-4'-vinyl-2,2'-bipyridine** is essential. The information below is a summary and should be supplemented by a full review of the material safety data sheet (MSDS) before use.[\[9\]](#)

- Hazards: May cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[\[9\]](#) The chemical, physical, and toxicological properties have not been thoroughly investigated.
- Personal Protective Equipment (PPE): Wear protective gloves, eye protection (safety glasses or goggles), and a lab coat.[\[9\]](#) Handle in a well-ventilated area or a chemical fume hood.
- Handling: Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[9\]](#) Wash skin thoroughly after handling.
- First Aid:
 - In case of skin contact: Wash with plenty of soap and water.[\[9\]](#)
 - In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[9\]](#)
 - If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[9\]](#)
- Storage: Keep container tightly closed and store in a dry, well-ventilated place.
- Disposal: Dispose of waste material in accordance with national and local regulations. Do not mix with other waste.[\[9\]](#)

Conclusion and Future Outlook

4-Methyl-4'-vinyl-2,2'-bipyridine is a cornerstone ligand in the field of functional materials. Its elegant design, combining a robust metal-chelating unit with a versatile polymerizable group, provides a powerful platform for creating sophisticated, surface-confined molecular architectures. The ability to generate electroactive polymer films via electropolymerization is a particularly noteworthy feature, enabling the rational design of modified electrodes for catalysis, sensing, and energy storage. Future research will likely focus on incorporating this ligand into more complex multi-component systems, developing novel block copolymers, and exploring its utility in fields such as photodynamic therapy and artificial photosynthesis, where the interplay of light, electrons, and catalysis is paramount.

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- To cite this document: BenchChem. [4-Methyl-4'-vinyl-2,2'-bipyridine CAS number 74173-48-1]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1600262#4-methyl-4-vinyl-2-2-bipyridine-cas-number-74173-48-1>]

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